

# Diisopropyl Sulfate: A Technical Guide to its Applications in Chemical Synthesis

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## Compound of Interest

Compound Name: Diisopropyl sulfate

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## Executive Summary

**Diisopropyl sulfate** (DPS) is a dialkyl sulfate ester that serves as a potent alkylating and sulfating agent in organic synthesis. While not commercially available as a standalone product, it is a significant intermediate in the industrial production of isopropanol via the strong-acid process.<sup>[1][2][3][4]</sup> Its high reactivity makes it a valuable reagent for specific chemical transformations, particularly in the introduction of isopropyl groups and the formation of organic sulfates. However, its utility is counterbalanced by its noted toxicity and carcinogenic potential, necessitating careful handling and consideration of safety protocols.<sup>[1][5][6]</sup> This technical guide provides a comprehensive overview of the known applications of **diisopropyl sulfate**, with a focus on its synthetic utility, experimental protocols, and the logical frameworks of its reactive pathways.

## Core Applications: O-Sulfation and Alkylation

The primary applications of **diisopropyl sulfate** in a laboratory and industrial context revolve around its function as an O-sulfating agent and an alkylating agent.

### O-Sulfation of Alcohols, Phenols, and N-OH Compounds

A significant and modern application of **diisopropyl sulfate** is in the O-sulfation of a diverse range of substrates, including alcohols, phenols, and N-OH compounds.<sup>[7]</sup> This process is of

particular interest in the synthesis of biologically active molecules, such as carbohydrates, amino acids, and natural products, where sulfation plays a critical role in their function.<sup>[7]</sup>

Traditionally, dialkyl sulfates like DPS have been utilized as alkylating agents under alkaline conditions.<sup>[7]</sup> However, recent methodologies have harnessed their reactivity for O-sulfation through activation with tetrabutylammonium bisulfate (Bu<sub>4</sub>NHSO<sub>4</sub>).<sup>[7][8]</sup> This activation enhances the electrophilicity of the sulfur atom in **diisopropyl sulfate**, facilitating nucleophilic attack by the hydroxyl group of the substrate.<sup>[7]</sup>

The following table summarizes the reaction conditions and yields for the O-sulfation of various substrates using **diisopropyl sulfate**.

Substrate	DPS (equiv.)	Bu <sub>4</sub> NHS O <sub>4</sub> (equiv.)	Solvent	Temperature (°C)	Time (h)	Yield (%)	Reference
3-Phthalimido-1-propanol	1.2	2.0	CH <sub>2</sub> Cl <sub>2</sub>	25	12	84 (NMR Yield)	<sup>[7]</sup>
1-Octanol	1.2	2.0	CH <sub>2</sub> Cl <sub>2</sub>	25	12	95 (NMR Yield)	<sup>[7]</sup>
Cyclohexanol	1.2	2.0	CH <sub>2</sub> Cl <sub>2</sub>	25	12	92 (NMR Yield)	<sup>[7]</sup>
Phenol	1.2	2.0	CH <sub>2</sub> Cl <sub>2</sub>	25	12	75 (NMR Yield)	<sup>[7]</sup>
N-Hydroxyphthalimide	1.2	2.0	CH <sub>2</sub> Cl <sub>2</sub>	25	12	98 (NMR Yield)	<sup>[7]</sup>

Note: NMR yields were determined using CH<sub>2</sub>Br<sub>2</sub> as an internal standard.<sup>[7]</sup>

## Alkylating Agent

**Diisopropyl sulfate** is recognized as a potent alkylating agent, capable of introducing isopropyl groups to various nucleophiles.[1][9] This reactivity is fundamental to its role as an intermediate in isopropanol production, where it alkylates water.[3] In a laboratory setting, it can be used for the preparation of isopropyl esters from carboxylic acids and isopropyl ethers from alcohols, although specific examples in peer-reviewed literature are less common than for its homolog, dimethyl sulfate.

## Industrial Intermediate: Isopropanol Synthesis

The most significant, albeit indirect, application of **diisopropyl sulfate** is its role as a transient intermediate in the strong-acid and weak-acid processes for the industrial production of isopropanol from propylene.[2][3][4] In this process, propylene reacts with sulfuric acid to form a mixture of isopropyl and **diisopropyl sulfates**, which are then hydrolyzed to produce isopropanol and regenerate the sulfuric acid.[3] The concentration of **diisopropyl sulfate** in the acid extract is a critical parameter, with higher concentrations found in the strong-acid process.[1][3]

## Experimental Protocols

### General Protocol for O-Sulfation using Diisopropyl Sulfate

This protocol is a generalized procedure based on the methodology reported for the O-sulfation of alcohols, phenols, and N-OH compounds.[7]

Materials:

- Substrate (alcohol, phenol, or N-OH compound)
- **Diisopropyl sulfate** (DPS)
- Tetrabutylammonium bisulfate ( $\text{Bu}_4\text{NHSO}_4$ )
- Anhydrous dichloromethane ( $\text{CH}_2\text{Cl}_2$ )
- Internal standard (e.g., dibromomethane,  $\text{CH}_2\text{Br}_2$ ) for NMR yield determination
- Argon or Nitrogen for inert atmosphere

- Standard glassware for organic synthesis (round-bottom flask, magnetic stirrer, etc.)
- NMR spectrometer for analysis

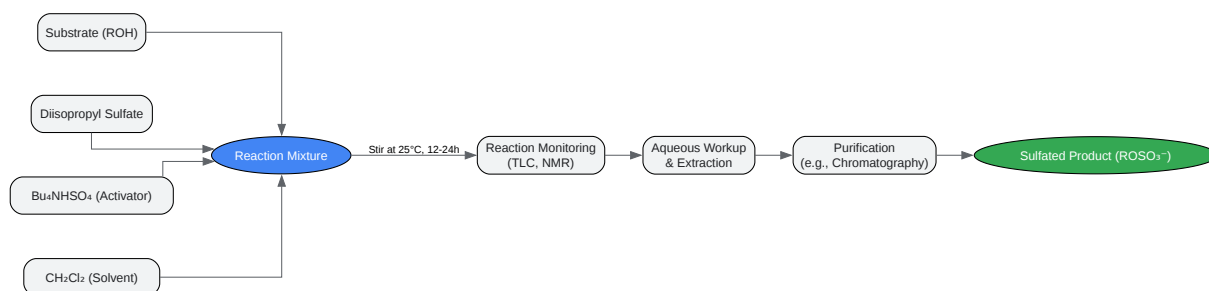
Procedure:

- To a dry round-bottom flask under an inert atmosphere (Argon or Nitrogen), add the substrate (1.0 equiv.).
- Add tetrabutylammonium bisulfate (2.0 equiv.).
- Dissolve the solids in anhydrous dichloromethane.
- To the stirred solution, add **diisopropyl sulfate** (1.2 equiv.) at room temperature (25 °C).
- Allow the reaction to stir at 25 °C for 12-24 hours, monitoring the reaction progress by TLC or other suitable methods.
- For quantitative analysis, an internal standard (e.g., CH<sub>2</sub>Br<sub>2</sub>) can be added, and the NMR yield can be determined by <sup>1</sup>H NMR spectroscopy.

Caution: **Diisopropyl sulfate** is volatile, toxic, and a suspected carcinogen.<sup>[5][6][7]</sup> All manipulations should be performed in a well-ventilated fume hood with appropriate personal protective equipment, including gloves and safety glasses.

## Visualizing Reaction Pathways and Workflows

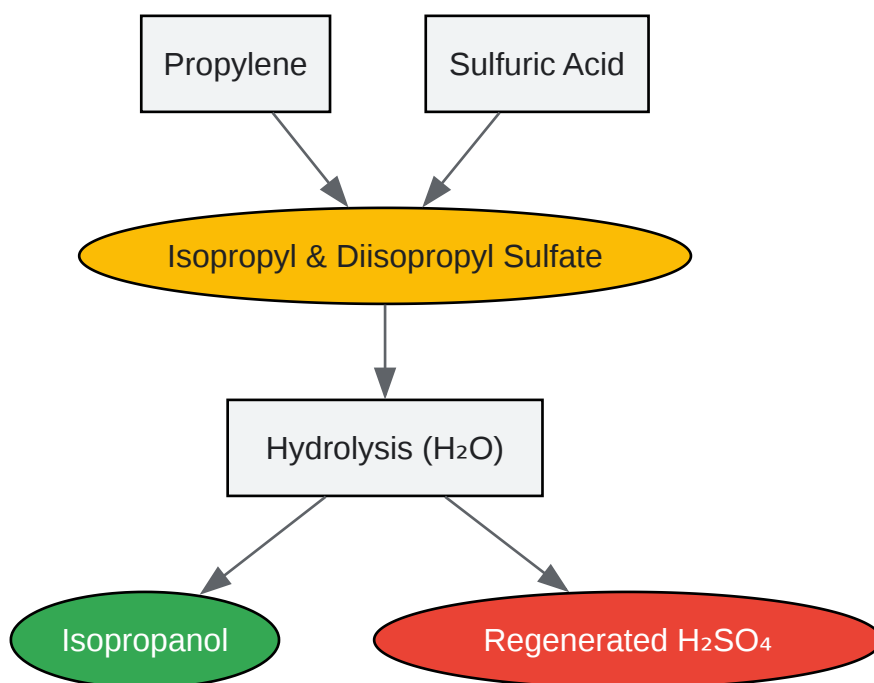
### O-Sulfation Reaction Workflow



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Caption: Workflow for the O-sulfation of a substrate using **diisopropyl sulfate**.

## Logical Relationship in Isopropanol Synthesis



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Caption: Simplified logical diagram of the role of **diisopropyl sulfate** in isopropanol synthesis.

## Other Potential Applications

While less documented, the strong alkylating nature of **diisopropyl sulfate** suggests its potential utility in other synthetic transformations:

- **Synthesis of Isopropyl Ethers and Esters:** By reacting with alcohols or carboxylates, respectively.
- **Use in Dye and Fragrance Industry:** Although no direct use of **diisopropyl sulfate** is reported, related compounds like diisopropyl adipate are used as solvents in fragrances.<sup>[10]</sup> The reactivity of DPS could potentially be harnessed for the synthesis of specific fragrance molecules, though this remains speculative.

## Safety and Toxicology

**Diisopropyl sulfate** is classified as possibly carcinogenic to humans (Group 2B) by the International Agency for Research on Cancer (IARC).<sup>[1][4][5]</sup> It is a moderately toxic substance via ingestion and skin contact and is reported to cause severe skin burns and eye damage.<sup>[6]</sup><sup>[11]</sup> Therefore, extreme caution and appropriate safety measures are imperative when handling this compound.

## Conclusion

**Diisopropyl sulfate** is a highly reactive chemical with demonstrated applications as an O-sulfating and alkylating agent in organic synthesis. Its role as a key intermediate in the industrial production of isopropanol underscores its importance in large-scale chemical manufacturing. While its toxicity necessitates careful handling, ongoing research into novel activation methods, such as the use of tetrabutylammonium bisulfate for O-sulfation, highlights its potential for broader synthetic applications, particularly in the synthesis of complex, biologically active molecules. For researchers in drug development and chemical synthesis, a thorough understanding of the reactivity and safety considerations of **diisopropyl sulfate** is crucial for its effective and safe utilization.

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